1-(3-Chloro-4-fluorophenyl)biguanide CAS number search

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Compound of Interest

Compound Name:	*1-(3-Chloro-4-fluorophenyl)biguanide*
Cat. No.:	*B226655*

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Technical Whitepaper: Identification and Characterization of **1-(3-Chloro-4-fluorophenyl)biguanide**

Executive Summary

Precise chemical identification is the bedrock of reproducible pharmaceutical research. This guide details the structural identity, synthesis, and pharmacological context of **1-(3-Chloro-4-fluorophenyl)biguanide**, a halogenated biguanide analog.

Assigned the CAS number 35754-28-0 (for the hydrochloride salt), this compound represents a critical structural probe in medicinal chemistry. It serves as a bioisostere to the well-characterized 5-HT3 receptor agonist 1-(3-chlorophenyl)biguanide (mCPBG) and the antimalarial DHFR inhibitor Proguanil. This document provides a self-validating workflow for its identification, synthesis, and application in serotonergic signaling research.

Chemical Identity & Physicochemical Profile

The following data table consolidates the definitive identifiers for the hydrochloride salt, the most stable and commercially available form.

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Parameter	Technical Specification
Chemical Name	1-(3-Chloro-4-fluorophenyl)biguanide hydrochloride
CAS Number	35754-28-0 (Hydrochloride)
Molecular Formula	$C_8H_9ClFN_5$[1] · HCl
Molecular Weight	266.10 g/mol (Salt); 229.64 g/mol (Free Base)
Exact Mass	229.053 (Free Base)
SMILES (Salt)	Cl.NC(=N)NC(=N)Nc1ccc(F)c(Cl)c1
InChI Key	DLLQSZUCBVOQDX-UHFFFAOYSA-N
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water

> *Expert Insight: When searching chemical databases, prioritize the InChI Key over the CAS number. CAS numbers for specific halogenated analogs can be fragmented across different regulatory lists, whereas the InChI Key remains a constant, algorithmic identifier derived directly from the molecular structure.*

Pharmacological Context: The 5-HT3 Receptor Axis[4]

Mechanism of Action

1-(3-Chloro-4-fluorophenyl)biguanide acts as a structural analog to mCPBG (1-(3-chlorophenyl)biguanide), a potent and selective agonist for the 5-HT3 receptor.

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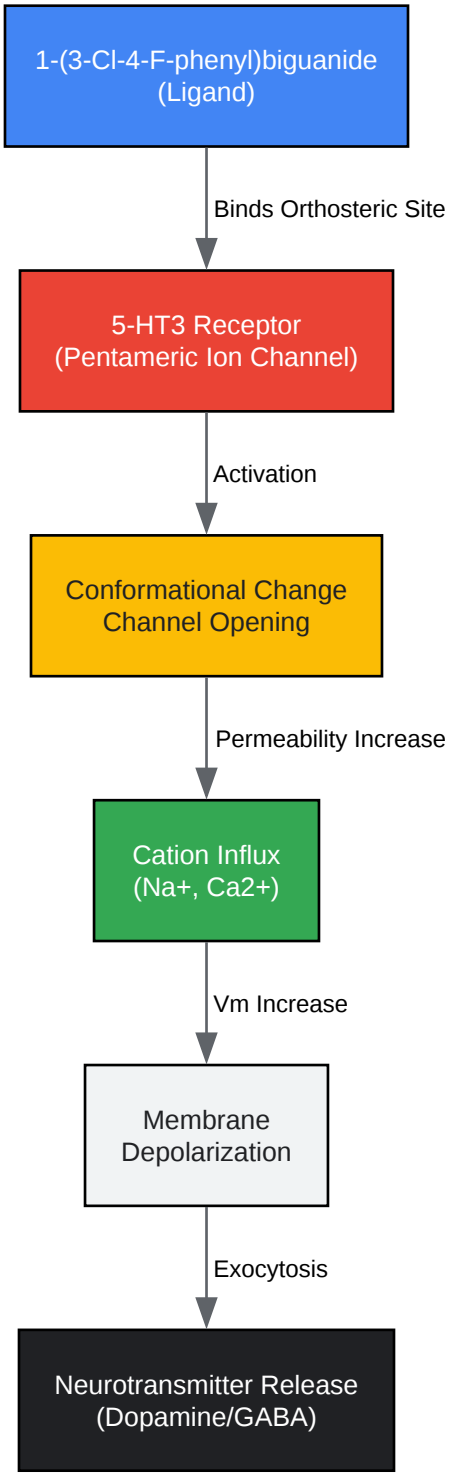
- Receptor Target: 5-HT3 (Ligand-gated ion channel).[2]
- Signaling Event: Binding triggers a conformational change, opening the cation channel permeable to Na^+, K^+, and Ca^{2+}.
- Physiological Outcome: Rapid neuronal depolarization, neurotransmitter release (e.g., Dopamine, GABA), and activation of the Bezold-Jarisch reflex (bradycardia/hypotension) in peripheral models.

The addition of the 4-fluoro group to the 3-chloro scaffold introduces a specific steric and electronic perturbation. Fluorine acts as a bioisostere for hydrogen but with high electronegativity, potentially altering the hydrogen-bond network within the receptor's orthosteric binding pocket without significantly changing the molecular volume.

Pathway Visualization: 5-HT3 Agonist Signaling

The following diagram illustrates the signal transduction pathway activated by biguanide agonists.

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Figure 1: Signal transduction cascade initiated by biguanide binding to the 5-HT3 receptor.

Experimental Protocol: Synthesis & Validation

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For researchers needing to synthesize this compound de novo or validate a commercial batch, the following protocol relies on the nucleophilic addition of an aniline to a cyanoguanidine. This method is preferred for its atom economy and high purity of the resulting hydrochloride salt.

Materials

- Precursor A: 3-Chloro-4-fluoroaniline (1.0 eq)
- Precursor B: Dicyandiamide (Cyanoguanidine) (1.1 eq)
- Solvent: Water / Conc.[3] HCl (1:1 ratio)
- Reagent: 2-Propanol (for recrystallization)

Step-by-Step Workflow

- Acidification: In a round-bottom flask, dissolve 3-Chloro-4-fluoroaniline (10 mmol) in 15 mL of water and 15 mL of concentrated HCl.
- Addition: Add Dicyandiamide (11 mmol) to the stirring solution.
- Reflux: Heat the mixture to reflux (approx. 100°C) for 2–4 hours.
  - Checkpoint: The reaction mixture should transition from a suspension to a clear solution, then potentially precipitate the product as it cools.
- Crystallization: Cool the reaction mixture slowly to 4°C (ice bath). The hydrochloride salt of the biguanide will precipitate.
- Filtration: Filter the white solid under vacuum.
- Purification: Recrystallize from hot 2-propanol or water to remove unreacted dicyandiamide.
- Validation: Verify structure via ^{1}H-NMR (DMSO-d_6). Look for the characteristic broad singlets of the biguanide NH protons at δ 7.0–7.5 ppm and δ 9.5–10.0 ppm.

Advanced Search Methodology for Analogs

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Finding CAS numbers for specific halogenated patterns can be challenging due to non-standardized naming conventions (e.g., "N-(3-chloro-4-fluorophenyl)imidodicarbonimidic diamide").

Recommended Search Workflow:

- Structure-Based Search: Use the SMILES string Cl.NC(=N)NC(=N)Nc1ccc(F)c(Cl)c1 in databases like PubChem or SciFinder. This bypasses nomenclature errors.
- InChI Key Verification: Use DLLQSZUCBVOQDX-UHFFFAOYSA-N to confirm identity across supplier catalogs (e.g., Sigma, Enamine) where CAS numbers may be missing.
- Salt Specification: Always specify "Hydrochloride" in text searches, as the free base is rarely isolated in stable form.

References

- Kilpatrick, G. J., et al. (1990). 1-(m-Chlorophenyl)-biguanide, a potent high affinity 5-HT3 receptor agonist.[2] European Journal of Pharmacology, 182(1), 193-197.[2] Retrieved from [Link]

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